

Application Note: Vat Black 16 (Violanthrone) for Next-Gen Energy Storage

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Compound of Interest

Compound Name: Vat Black 16

CAS No.: 1328-19-4

Cat. No.: B074306

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Executive Summary & Core Directive

Vat Black 16 (Chemical Name: Violanthrone or Isoviolanthrone derivatives; C.I. 59855) represents a class of polycyclic aromatic hydrocarbon (PAH) carbonyls. While historically utilized as an industrial dye for cellulose, its extended

-conjugated backbone and redox-active carbonyl (

) centers make it a high-potential candidate for organic electrode materials (OEMs) in Lithium-ion (LIB) and Sodium-ion (SIB) batteries.

Why **Vat Black 16**?

- **Sustainability:** Free from critical heavy metals (Co, Ni).
- **Stability:** The fused ring structure offers superior insolubility in organic electrolytes compared to smaller quinones, mitigating the "shuttle effect" (active material dissolution).
- **Versatility:** Functions as both a high-capacity cathode (via carbonyl redox) and an artificial SEI precursor for Li-metal anodes.[1]

The Challenge: Commercial **Vat Black 16** is engineered for dyeing, not electrochemistry. It typically contains dispersing agents (lignosulfonates), salts (

), and isomers that are detrimental to battery performance. This guide provides the mandatory purification and processing protocols required to convert commercial-grade dye into battery-grade active material.

Material Science & Mechanism

Chemical Identity & Redox Mechanism

The energy storage capability of **Vat Black 16** stems from the reversible enolization of its carbonyl groups. During discharge (lithiation), the carbonyl oxygens accept electrons and coordinate with

ions.

- Theoretical Capacity:

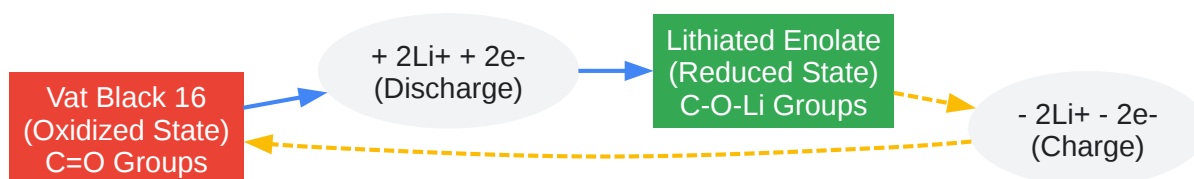
(based on 2

transfer per molecule).

- Voltage Plateau: Typically

vs.

DOT Diagram 1: Redox Mechanism of Violanthrone (**Vat Black 16**)



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Figure 1: Reversible lithiation mechanism. The carbonyl groups act as redox centers while the aromatic core provides structural stability.

Protocol A: Purification of Commercial Vat Black 16

Critical Warning: Do NOT use raw commercial **Vat Black 16** directly. The presence of ionic salts and surfactants will cause parasitic side reactions and electrolyte decomposition.

Reagents Required[2][3][4][5][6][7]

- Raw **Vat Black 16** (Commercial Grade)
- Concentrated Sulfuric Acid (, 98%)
- Deionized Water (DI)
- Ethanol (Absolute)
- Acetone

Step-by-Step Acid Pasting & Reprecipitation

- Dissolution: Slowly add 5.0 g of raw **Vat Black 16** powder into 100 mL of concentrated at room temperature.
 - Observation: The solution should turn a deep violet/purple color. This confirms the protonation of the violanthrone structure.
 - Note: Insoluble residue indicates inert fillers (carbon black or silica); filter these out using a glass frit if present.
- Precipitation (Acid Pasting): Pour the purple acid solution dropwise into 1000 mL of ice-cold DI water under vigorous stirring.

- Mechanism:^[2]^[3]^[4]^[5] Rapid dilution causes the dye to crash out as extremely fine nanoparticles, maximizing surface area.
- Washing: Filter the precipitate. Wash sequentially with:
 - DI Water (until pH is neutral, ~7.0).
 - Ethanol (to remove organic impurities).
 - Acetone (to remove moisture).
- Drying: Dry the purified cake in a vacuum oven at 120°C for 12 hours.
- Sublimation (Optional for High Purity): For fundamental studies, sublime the dried powder at 400°C under high vacuum (Torr) to obtain crystalline violanthrone.

Protocol B: Electrode Fabrication

Organic materials are electrically insulating. A conductive network is mandatory.

Formulation

Component	Weight %	Function	Recommended Material
Active Material	60%	Li-storage	Purified Vat Black 16
Conductive Additive	30%	Electron transport	Super P / CNTs (1:1 mix)
Binder	10%	Mechanical integrity	PVDF (Polyvinylidene fluoride)

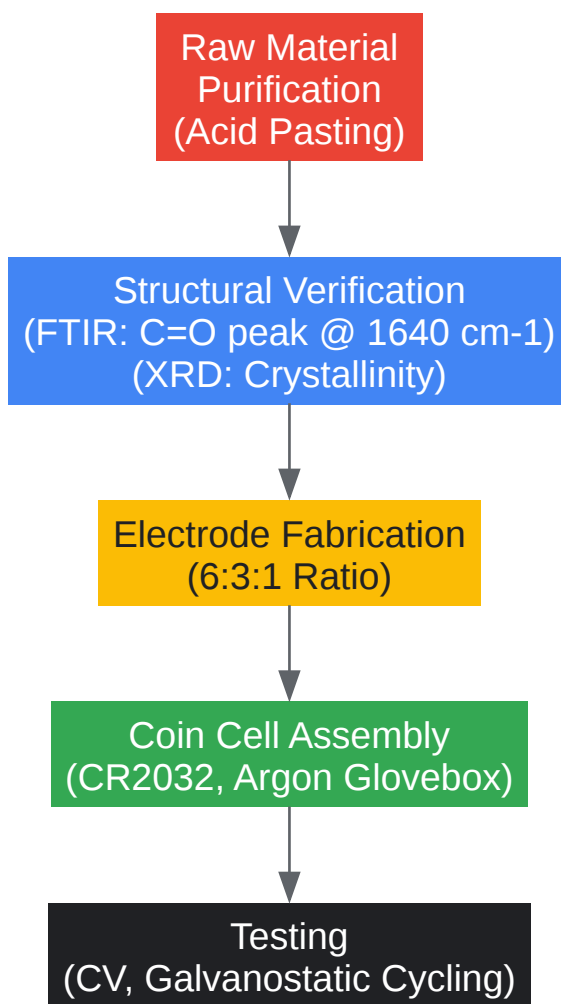
Slurry Preparation Workflow

- Dry Mixing: Pestle mix the Purified **Vat Black 16** and Super P/CNTs for 15 minutes to ensure intimate contact.

- Binder Dissolution: Dissolve PVDF in NMP (N-methyl-2-pyrrolidone) to create a 5% clear solution.
- Dispersion: Add the dry powder mix to the binder solution.
- Homogenization: Ball mill (zirconia balls) or planetary mix for 4 hours at 300 rpm.
 - Quality Check: The slurry must be glossy and smooth with no visible agglomerates.
- Coating: Doctor blade coat onto Aluminum Foil (current collector).
 - Target Loading: 1.5 - 2.0 mg/cm².
- Drying: Vacuum dry at 80°C for 12 hours.

Protocol C: Electrochemical Characterization

DOT Diagram 2: Experimental Workflow



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Figure 2: From raw dye to battery data. Verification at Step 2 is crucial to ensure salts are removed.

Cell Assembly (CR2032 Type)

- Anode: Lithium Metal Chip (15.6 mm diameter).
- Separator: Glass Fiber (Whatman GF/D) or Celgard 2400.
 - Note: Glass fiber is preferred for organic cathodes to ensure good electrolyte wetting.
- Electrolyte: 1.0 M
in EC:DEC (1:1 v/v).

- Additive: Add 5% FEC (Fluoroethylene carbonate) if cycling stability is poor.

Testing Parameters

- Cyclic Voltammetry (CV):
 - Voltage Window: 1.5 V – 4.2 V vs.
 - Scan Rate: 0.1 mV/s.
 - Expected Feature: Distinct redox pairs around 2.4 V (reduction) and 2.6 V (oxidation).
- Galvanostatic Charge/Discharge (GCD):
 - Current Density: 0.1 C (approx. 10-15 mA/g) for formation cycles.
 - Cycling: 100 cycles at 0.5 C.

Advanced Application: Anode Protection (Artificial SEI)

Recent literature suggests **Vat Black 16** (Violanthrone-79 derivatives) can serve as an electrolyte additive.

- Protocol: Dissolve trace amounts (0.05 wt%) of purified **Vat Black 16** into the ether-based electrolyte.
- Mechanism: The molecule polymerizes/deposits on the Li-metal anode surface, forming a lithiophilic, conjugated layer that suppresses dendrite growth.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Capacity (<80 mAh/g)	Impure material (dead mass)	Repeat Acid Pasting; ensure salt removal.
Rapid Fading	Active material dissolution	Use high-concentration electrolyte (HCE) or switch to ether-based electrolyte.
High Polarization	Poor conductivity	Increase Carbon Black content to 40% or use CNTs.

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